

Safeguarding Your Research: A Comprehensive Guide to Handling Galegine Hemisulfate

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Compound of Interest

Compound Name: *Galegine hemisulfate*

Cat. No.: *B3419394*

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This guide provides essential safety protocols and logistical plans for the handling and disposal of **Galegine hemisulfate** (CAS 14279-86-8), a guanidine derivative with known biological activity and potential toxicity. Adherence to these procedures is critical to ensure the safety of all laboratory personnel and to maintain a secure research environment. This document is intended for researchers, scientists, and drug development professionals.

Standard Operating Procedure (SOP) for Galegine Hemisulfate

This SOP outlines the necessary precautions for the safe handling of **Galegine hemisulfate**, from receipt to disposal.

Hazard Identification and Risk Assessment

Galegine hemisulfate is classified as a hazardous substance. Based on available safety data, it is toxic if swallowed, causes skin and eye irritation, and may cause respiratory irritation. A thorough risk assessment should be conducted before commencing any work with this compound.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Galegine hemisulfate** to minimize exposure:

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]
- **Hand Protection:** Use chemical-impermeable gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before each use and changed immediately if contaminated, punctured, or torn. Wash and dry hands thoroughly after removing gloves.[1]
- **Body Protection:** A lab coat or a disposable gown made of a low-permeability fabric is required.[2] For tasks with a higher risk of splashes or aerosol generation, consider a chemical-resistant apron or suit.
- **Respiratory Protection:** If working in an area with inadequate ventilation or where dust or aerosols may be generated, a full-face respirator with an appropriate filter should be used.[1]

Engineering Controls

- **Ventilation:** All handling of **Galegine hemisulfate** powder should be performed in a certified chemical fume hood to minimize inhalation exposure.[3]
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.

Handling and Storage

- **Handling:** Avoid the formation of dust and aerosols.[1] Use non-sparking tools.[1] Ensure adequate ventilation.[1] Avoid contact with skin, eyes, and clothing.[2][4]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place at -20°C. [5] Keep away from strong oxidizing agents.[2]

Spill and Emergency Procedures

- **Spill:** In case of a spill, evacuate personnel to a safe area.[1] Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed, labeled container for disposal.[1]
- **Fire:** Use a dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[1] Wear self-contained breathing apparatus for firefighting if necessary.[1]

First Aid Measures

- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting.[1] Seek immediate medical attention.[2]
- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[1] Seek medical attention if irritation persists.[3][4]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Seek immediate medical attention.[2]

Disposal Plan

All waste containing **Galegine hemisulfate** must be treated as hazardous waste.

- Waste Collection: Collect waste in a designated, sealed, and properly labeled container.[1]
- Disposal Route: Arrange for disposal by a licensed professional waste disposal service.[3] Do not allow the chemical to enter drains.[1]

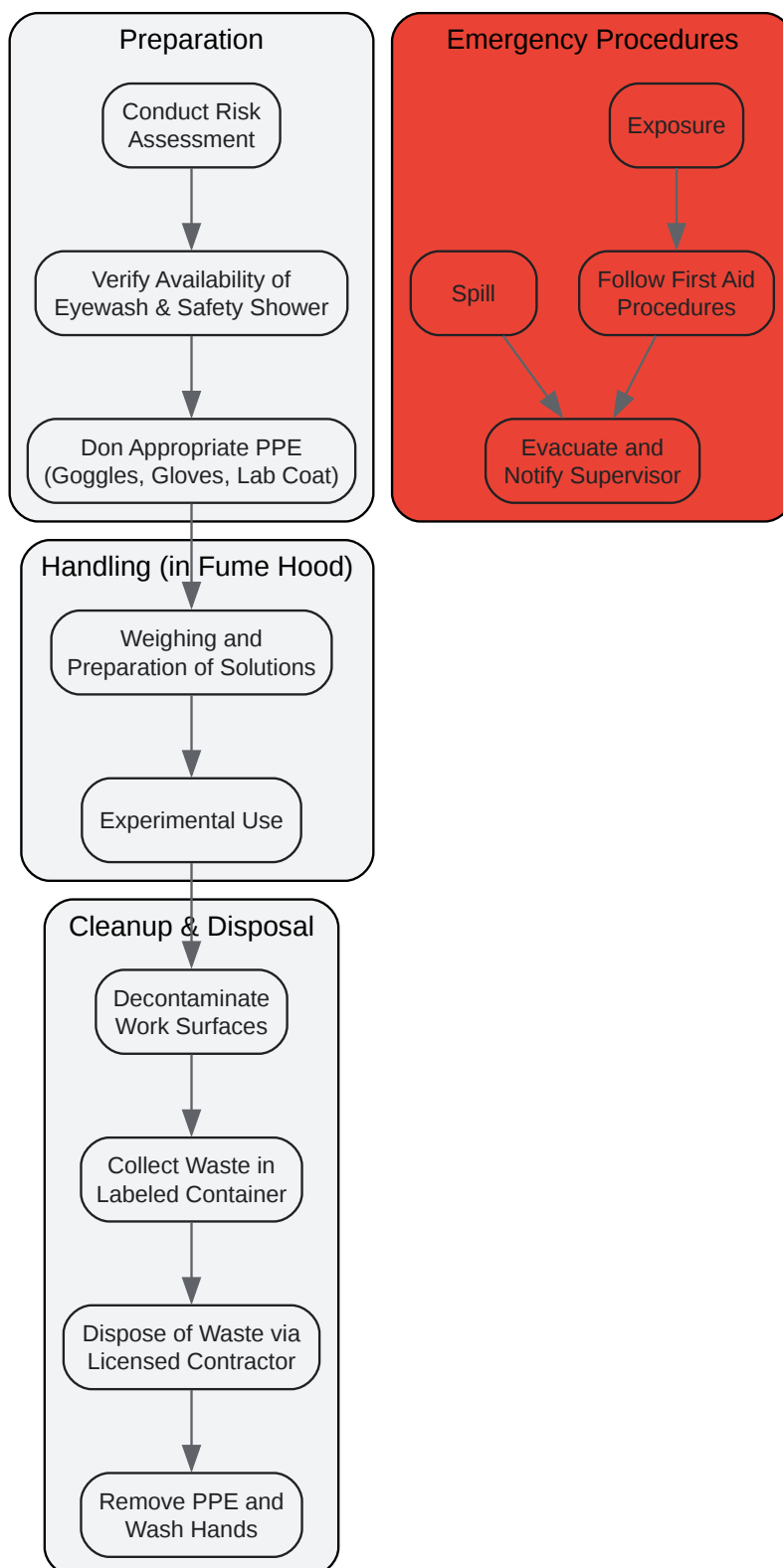
Quantitative Safety Data

The following table summarizes the key quantitative safety information for **Galegine hemisulfate** based on the available Safety Data Sheet.

Parameter	Value	Source
GHS Pictogram	GHS06	ChemScene
Signal Word	Danger	ChemScene
Hazard Statements	H301, H315, H319, H335	ChemScene
UN Number	2811	ChemScene
Hazard Class	6.1	ChemScene
Packing Group	III	ChemScene

Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural flow for safely handling and disposing of **Galegine hemisulfate**.



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Caption: Workflow for the safe handling and disposal of **Galegine hemisulfate**.

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